

Mechanism of Action of Galangin: A Technical Overview

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Compound of Interest

Compound Name: Galanganone C

Cat. No.: B12305996

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Disclaimer: Information regarding the specific mechanism of action of **Galanganone C** is not readily available in the cited literature. This document provides a detailed overview of the mechanism of action of Galangin, a closely related flavonoid compound also found in *Alpinia galanga*. The following data and descriptions pertain to Galangin.

This technical guide provides a comprehensive analysis of the molecular mechanisms underlying the therapeutic effects of Galangin, a naturally occurring flavonoid. The information is tailored for researchers, scientists, and professionals involved in drug development.

Core Molecular Mechanisms

Galangin exerts its biological effects through the modulation of several key signaling pathways implicated in cancer progression and metastasis. These include the Protein Kinase C/Extracellular Signal-Regulated Kinase (PKC/ERK) pathway, the PI3K-Akt signaling cascade, and the TGF- β receptor/Smad pathway. Furthermore, Galangin has been shown to influence the expression of the proto-oncogene c-Myc, a critical regulator of cell proliferation and apoptosis.

Quantitative Data Summary

The following tables summarize the dose-dependent effects of Galangin on c-Myc and phosphorylated c-Myc (p-c-Myc) protein expression in Daudi and Raji lymphoma cells.

Table 1: Effect of Galangin on c-Myc and p-c-Myc Expression in Daudi Cells^[1]

Concentration	c-Myc Protein Expression Inhibition (%)	p-c-Myc Protein Expression Inhibition (%)
IC20	37.80	27.34
IC30	49.82	52.37
IC50	64.63	66.77

Table 2: Effect of Galangin on c-Myc and p-c-Myc Expression in Raji Cells[1]

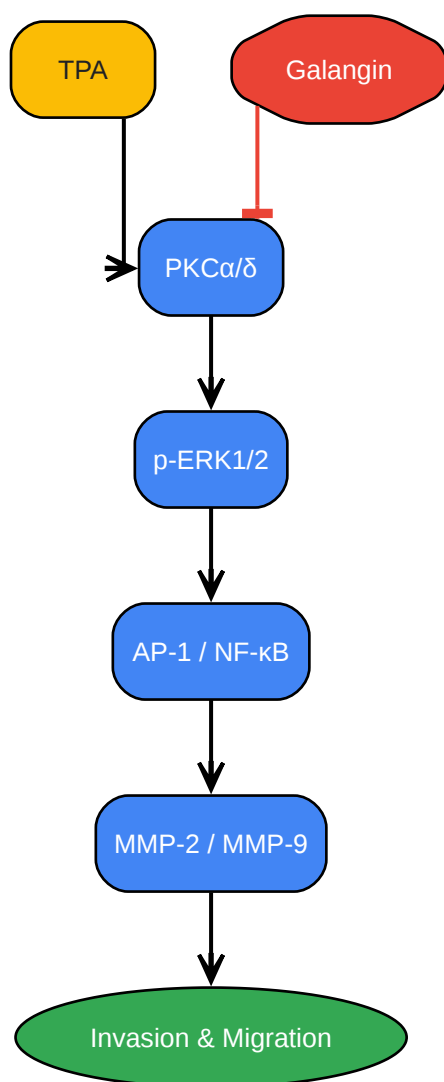
Concentration	c-Myc Protein Expression Inhibition (%)	p-c-Myc Protein Expression Inhibition (%)
IC20	Data not available	Data not available
IC30	Data not available	Data not available
IC50	Data not available	Data not available

Note: Specific percentage inhibition values for Raji cells were not provided in the source material.

Signaling Pathways Modulated by Galangin

1. PKC/ERK Signaling Pathway

Galangin has been demonstrated to inhibit the TPA-induced invasion and migration of HepG2 liver cancer cells by targeting the PKC/ERK signaling pathway.[2][3] It effectively suppresses the protein expression of PKC α and PKC δ , leading to a downstream reduction in the phosphorylation of ERK1/2.[3] This inhibition, in turn, affects the activation of transcription factors such as NF- κ B and AP-1, which are crucial for the expression of matrix metalloproteinases (MMPs) involved in extracellular matrix degradation and cancer cell metastasis.[3]

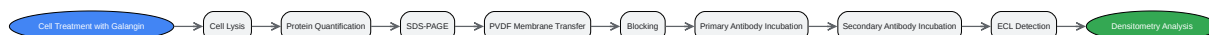
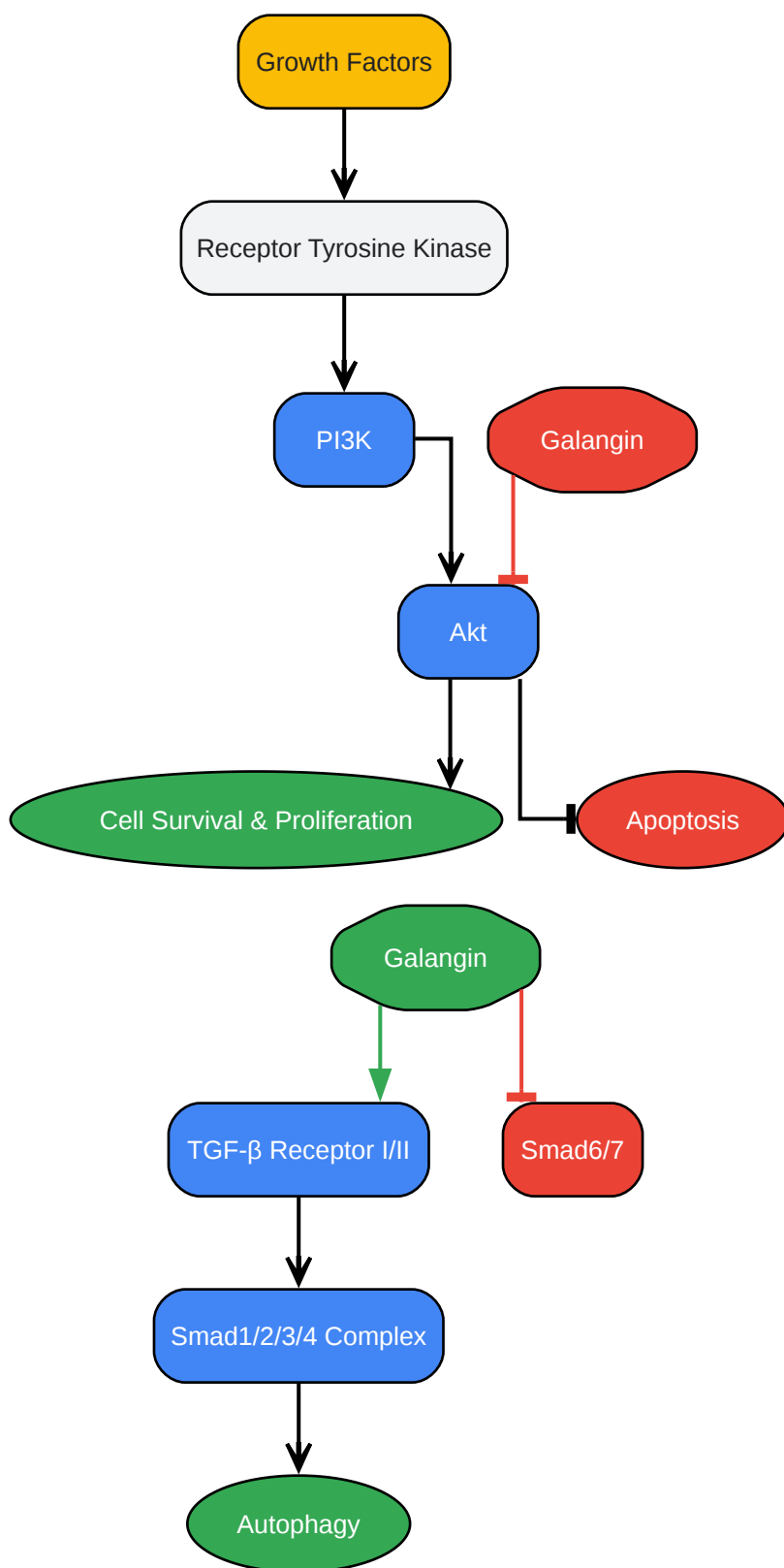


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Galangin inhibits the TPA-induced PKC/ERK signaling pathway.

2. PI3K-Akt Signaling Pathway

KEGG pathway analysis has revealed that Galangin's anti-lymphoma activity may be partially mediated through the inhibition of the PI3K-Akt signaling pathway.[1] This pathway is a critical regulator of cell survival, proliferation, and apoptosis. By acting on Akt, Galangin can contribute to the suppression of lymphoma growth.



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- 3. researchgate.net [researchgate.net]
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